

Safe handling and storage procedures for 5,5-Dimethylhydantoin

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Compound of Interest

Compound Name: 5,5-Dimethylhydantoin

Cat. No.: B190458

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Technical Support Center: 5,5-Dimethylhydantoin

This guide provides essential information for the safe handling and storage of **5,5-Dimethylhydantoin**, tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **5,5-Dimethylhydantoin**?

A1: **5,5-Dimethylhydantoin** is generally not classified as a hazardous substance.^{[1][2]}

However, it may cause mild irritation to the skin, eyes, and respiratory tract.^[3] Ingestion may lead to gastrointestinal irritation with symptoms like nausea, vomiting, and diarrhea.^[3] A key concern is the potential for dust explosion if fine dust accumulates.^[1]

Q2: What personal protective equipment (PPE) is required when handling **5,5-Dimethylhydantoin**?

A2: It is recommended to wear safety glasses with side shields or goggles, protective gloves (such as butyl rubber), and a lab coat or other suitable protective clothing.^{[3][4]} In cases of inadequate ventilation or when dust generation is likely, a NIOSH or European Standard EN 149 approved respirator should be used.^[3]

Q3: What are the proper storage conditions for **5,5-Dimethylhydantoin**?

A3: Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][5] Keep the substance away from incompatible materials such as strong oxidizing agents, and sources of heat or ignition.[2][3]

Q4: What should I do in case of a spill?

A4: For small spills, you can vacuum or sweep up the material and place it into a suitable disposal container.[3] Ensure the area is well-ventilated. Avoid generating dust during cleanup. For larger spills, it's important to prevent the substance from entering drains.

Q5: What is the appropriate first aid response to exposure?

A5:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[3]
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water.[1][3]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[3]
- Ingestion: Do NOT induce vomiting. If the person is conscious, have them rinse their mouth with water and drink 2-4 cupfuls of water or milk.[3]

Q6: What materials are incompatible with **5,5-Dimethylhydantoin**?

A6: **5,5-Dimethylhydantoin** is incompatible with strong oxidizing agents.[2][3] It is also advised to keep it away from highly acidic or alkaline materials to prevent exothermic reactions.[5]

Troubleshooting Guide

Issue	Possible Cause	Solution
Caking or clumping of the solid	Improper storage in a humid environment.	Ensure the container is tightly sealed and stored in a dry location. If clumping occurs, gently break up the material before use, ensuring adequate ventilation and PPE to avoid dust inhalation.
Dust generation during handling	Pouring or transferring the powder too quickly.	Handle the material slowly and carefully to minimize dust. Use a fume hood or local exhaust ventilation.
Discoloration of the material	Contamination or exposure to incompatible substances.	Dispose of the discolored material according to regulations. Review handling and storage procedures to prevent future contamination.

Quantitative Data

Property	Value	Source
Melting Point	174 - 180 °C	[2] [4]
Boiling Point	312.6 °C	[4]
Water Solubility	Soluble	[2]
Molecular Formula	C5H8N2O2	[2]
Molecular Weight	128.13 g/mol	[2]

Experimental Protocols

General Handling Protocol:

- Before handling, ensure you have read and understood the Safety Data Sheet (SDS).

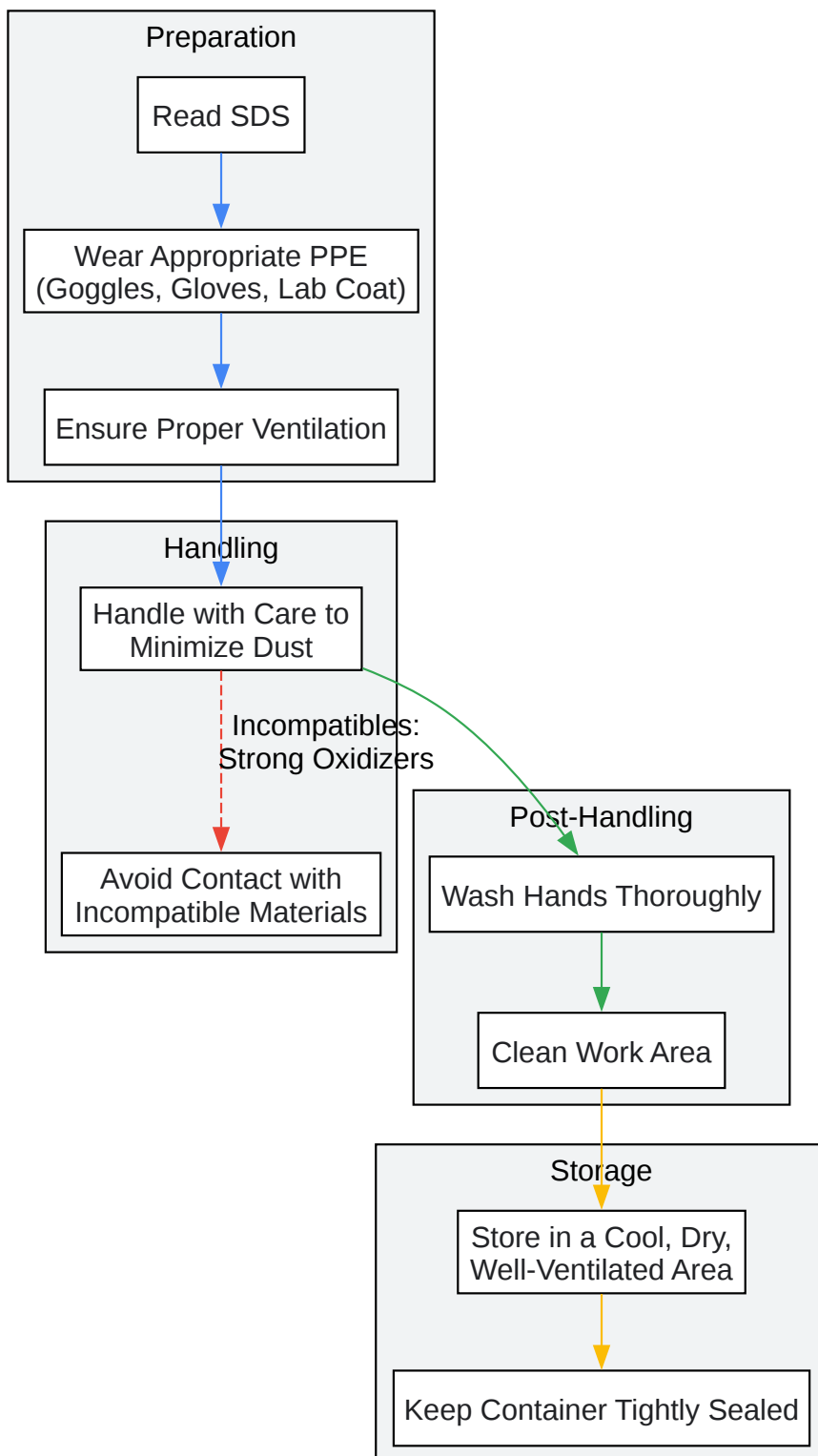
- Work in a well-ventilated area, preferably in a fume hood, especially when dealing with the powdered form.
- Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Weigh out the required amount of **5,5-Dimethylhydantoin** carefully to minimize dust.
- After handling, wash hands thoroughly with soap and water.
- Clean all equipment and the work area to remove any residual dust.

Storage Protocol:

- Keep the container tightly closed when not in use.
- Store in a designated, clearly labeled area.
- Ensure the storage area is cool, dry, and well-ventilated.
- Store away from strong oxidizing agents and other incompatible materials.

Visualizations

Safe Handling and Storage Workflow for 5,5-Dimethylhydantoin

[Click to download full resolution via product page](#)Caption: Workflow for safe handling and storage of **5,5-Dimethylhydantoin**.

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